

# Standard Operating Procedure for Cimiracemoside C Handling and Storage

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## Compound of Interest

Compound Name: Cimiracemoside C

CAS No.: 256925-92-5

Cat. No.: B190804

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## Purpose

This document provides standardized procedures for the safe handling, storage, and use of **Cimiracemoside C** in a laboratory setting. These guidelines are intended to minimize risks to personnel and maintain the integrity of the compound for research and development purposes.

## Scope

These procedures apply to all laboratory personnel who handle, store, or conduct experiments with **Cimiracemoside C**.

## Physical and Chemical Properties

**Cimiracemoside C** is a triterpenoid saponin derived from plants of the Cimicifuga (Actaea) species. Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>35</sub> H <sub>56</sub> O <sub>9</sub>	[1]
Molecular Weight	620.8 g/mol	[1]
CAS Number	256925-92-5	[1]
Appearance	White powder	-
Solubility	Soluble in Methanol and DMSO. Sparingly soluble in water.	-
Purity	>98% (typical)	-

## Safety Precautions and Handling

While specific toxicity data for **Cimiracemoside C** is not readily available, it should be handled with the standard precautions for a chemical of unknown toxicity.

### 4.1 Personal Protective Equipment (PPE)

- Gloves: Wear nitrile or latex gloves at all times when handling the compound.
- Eye Protection: Safety glasses or goggles are mandatory.
- Lab Coat: A full-length lab coat should be worn.
- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved respirator is recommended.

### 4.2 General Handling

- Handle **Cimiracemoside C** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or powder.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

#### 4.3 Spill and Waste Disposal

- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Storage

Proper storage is crucial to maintain the stability and integrity of **Cimiracemoside C**.

Condition	Recommendation
Temperature	Short-term (weeks): -20°C Long-term (months): -80°C
Atmosphere	Store in a tightly sealed container, desiccated to protect from moisture.
Light	Protect from direct light.
Aliquoting	For solutions, aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

## Experimental Protocols

**Cimiracemoside C** is known to be an activator of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.

## Preparation of Stock Solutions

### 6.1.1 Materials

- **Cimiracemoside C** powder

- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

#### 6.1.2 Protocol

- Allow the **Cimiracemoside C** vial to equilibrate to room temperature before opening.
- Under sterile conditions (e.g., in a biological safety cabinet), weigh the desired amount of **Cimiracemoside C** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate gently until the powder is completely dissolved.
- Aliquot the stock solution into single-use sterile tubes.
- Store the aliquots at -20°C or -80°C.

## In Vitro AMPK Activation Assay

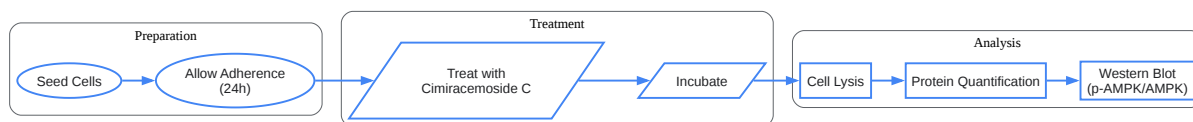
This protocol outlines a general procedure to assess the activation of AMPK in a cell-based assay.

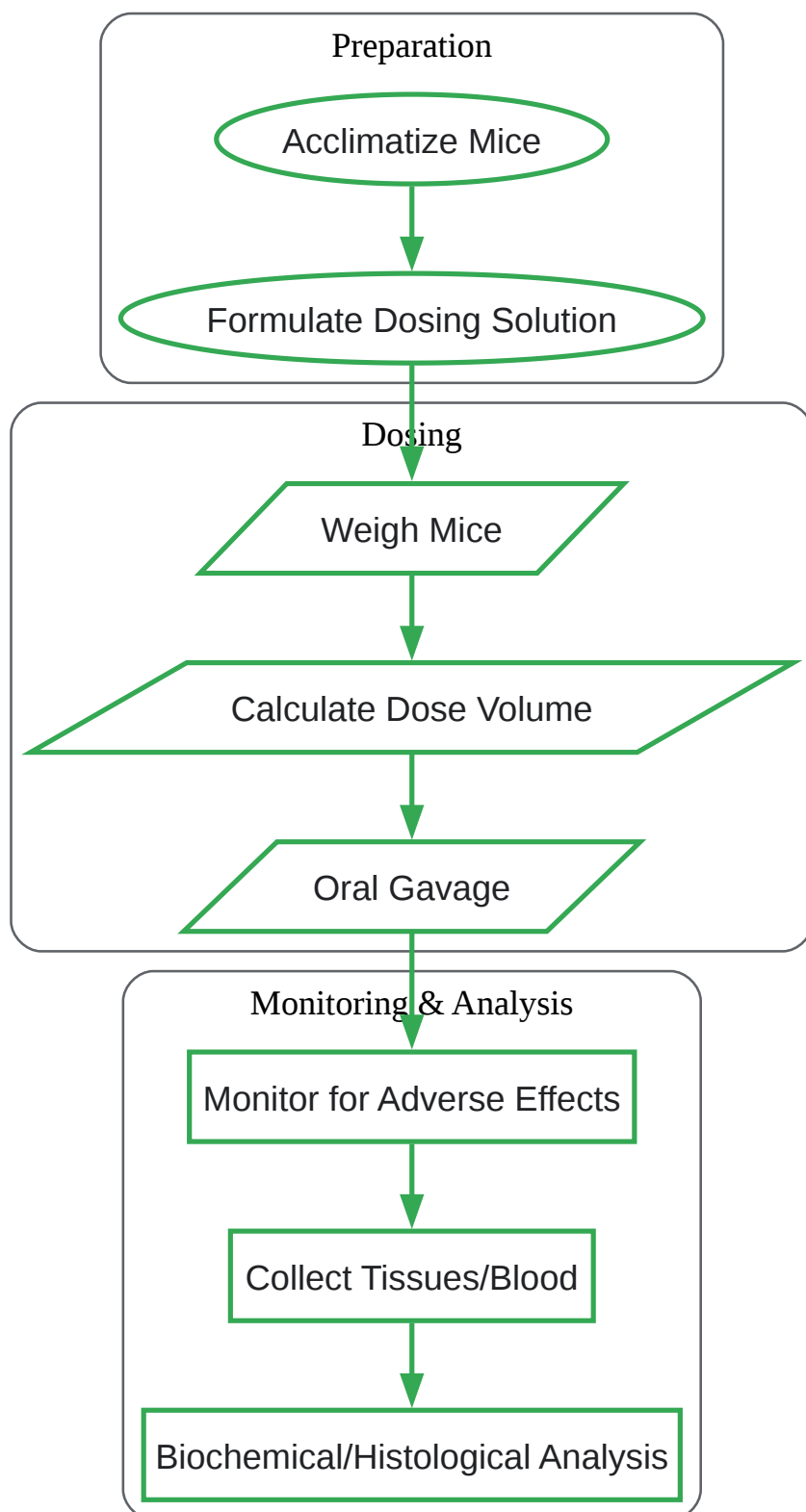
#### 6.2.1 Materials

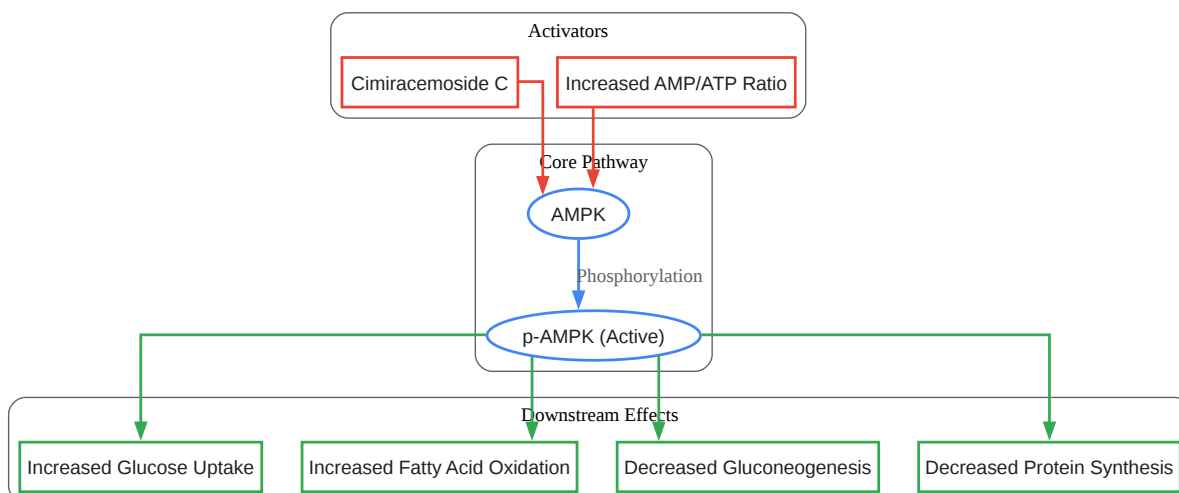
- Cell line of interest (e.g., HepG2, C2C12)
- Cell culture medium and supplements
- **Cimiracemoside C** stock solution
- Positive control (e.g., AICAR)
- Lysis buffer
- Protein assay kit (e.g., BCA)

- Antibodies for Western blotting (anti-p-AMPK, anti-AMPK)
- SDS-PAGE gels and blotting equipment

### 6.2.2 Workflow







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## References

- 1. Cimiracemoside C | C35H56O9 | CID 15541911 - PubChem [pubchem.ncbi.nlm.nih.gov]
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